

Application Notes and Protocols for AC1-IN-1

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Compound of Interest

Compound Name: AC1-IN-1

Cat. No.: B10831455

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These application notes provide a detailed protocol for the dissolution and storage of **AC1-IN-1**, a potent and selective inhibitor of Adenylyl Cyclase type 1 (AC1). Adherence to these guidelines is crucial for maintaining the compound's integrity and ensuring reproducible experimental results.

Quantitative Data Summary

For quick reference, the following table summarizes the key quantitative data for the solubility and storage of **AC1-IN-1**.

Parameter	Value	Notes
Solubility in DMSO	25 mg/mL (70.35 mM)	May require ultrasonication and gentle warming to 60°C for complete dissolution. [1]
Storage of Solid Form	-20°C for up to 3 years	Store protected from light and moisture. [2]
4°C for up to 2 years	For shorter-term storage. [1]	
Storage of Stock Solution	-80°C for up to 6 months	Recommended for long-term storage. Aliquoting is advised to prevent repeated freeze-thaw cycles. [1] [3]
-20°C for up to 1 month	Suitable for short-term storage of aliquots. [1] [3]	

Experimental Protocols

This section outlines the detailed methodology for the proper handling, dissolution, and storage of **AC1-IN-1**.

Materials Required

- **AC1-IN-1** (solid powder)
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile polypropylene or glass vials
- Vortex mixer
- Water bath or heat block capable of reaching 60°C
- Ultrasonic bath
- Calibrated pipettes and sterile tips

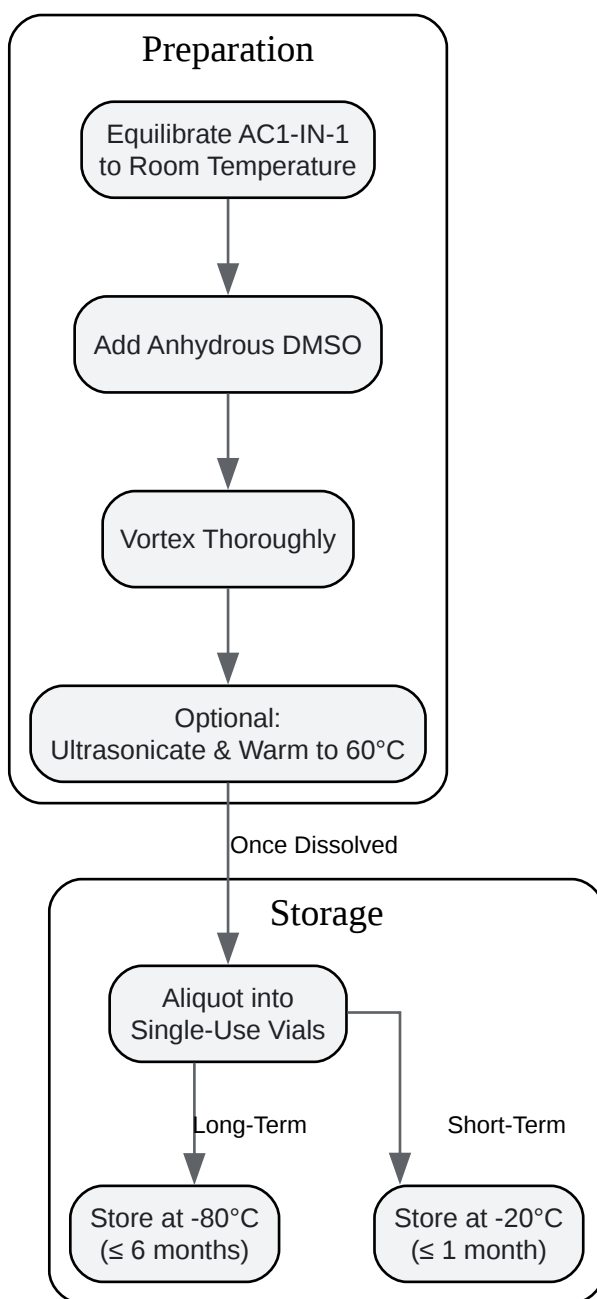
Protocol for Preparing a Stock Solution

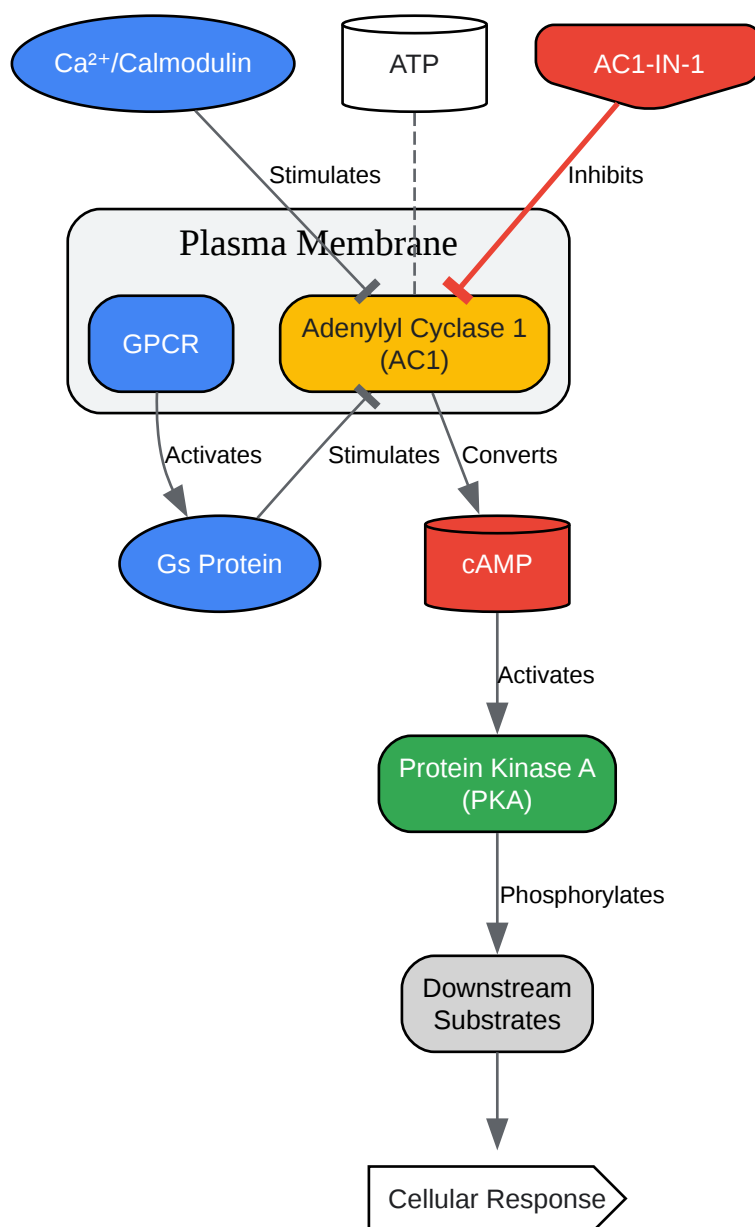
- **Equilibration:** Before opening, allow the vial of solid **AC1-IN-1** to equilibrate to room temperature for at least 20-30 minutes. This minimizes the condensation of moisture, which can affect the stability of the compound.
- **Solvent Addition:** Based on the desired final concentration, calculate the required volume of DMSO. For example, to prepare a 10 mM stock solution from 1 mg of **AC1-IN-1** (Molecular Weight: 355.37 g/mol), add 281.4 µL of DMSO.
- **Dissolution:**
 - Add the calculated volume of DMSO to the vial containing the **AC1-IN-1** powder.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the vial in an ultrasonic bath for 10-15 minutes.^[1]

- For persistent solubility issues, gently warm the solution to 60°C for a short period, with intermittent vortexing, until the solution is clear.[\[1\]](#)
- Aliquoting and Storage:
 - Once a clear stock solution is achieved, dispense it into smaller, single-use aliquots in sterile, tightly sealed vials.
 - For long-term storage (up to 6 months), store the aliquots at -80°C.[\[1\]](#)[\[3\]](#)
 - For short-term storage (up to 1 month), store the aliquots at -20°C.[\[1\]](#)[\[3\]](#)
 - Crucially, avoid repeated freeze-thaw cycles as this can lead to degradation of the compound.[\[3\]](#)

Visualized Experimental Workflow

The following diagram illustrates the key steps for preparing and storing **AC1-IN-1** stock solutions.





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